

Solubility Profile of rac-N-Boc Anatabine: A Technical Guide

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Compound of Interest

Compound Name: *rac-N-Boc Anatabine*

Cat. No.: B564900

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Introduction

rac-N-Boc Anatabine is a derivative of anatabine, a naturally occurring alkaloid found in plants of the Solanaceae family. The introduction of a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom of the tetrahydropyridine ring modifies the molecule's polarity and, consequently, its solubility characteristics. Understanding the solubility of **rac-N-Boc Anatabine** is crucial for its synthesis, purification, and handling in various laboratory and developmental settings. This guide provides a comprehensive overview of the expected solubility, a general protocol for its determination, and relevant biological context of the parent compound, anatabine.

It is important to note that specific, publicly available quantitative solubility data for **rac-N-Boc Anatabine** is limited. Therefore, this guide offers a predictive analysis based on chemical principles and a generalized experimental framework for researchers to generate their own data.

Predicted Solubility Profile

The chemical structure of **rac-N-Boc Anatabine** suggests a significant alteration in solubility compared to its parent compound, anatabine. The Boc group is large and non-polar, which is expected to decrease the molecule's overall polarity. This structural change leads to the following predictions:

- **Aqueous Solubility:** The solubility in water and other polar protic solvents is expected to be significantly lower than that of anatabine. The Boc group will sterically hinder the formation of hydrogen bonds with water molecules.
- **Organic Solvent Solubility:** Conversely, the solubility in a wide range of common organic solvents is expected to be favorable. Solvents with low to moderate polarity, such as dichloromethane, chloroform, ethyl acetate, and tetrahydrofuran, are likely to be effective in dissolving **rac-N-Boc Anatabine**. Solubility in non-polar solvents like hexanes may be more limited but is likely greater than that of the more polar anatabine.

Quantitative Solubility Data

As of the latest available information, specific quantitative solubility data for **rac-N-Boc Anatabine** in various solvents has not been extensively published. The following table is provided as a template for researchers to record their own experimental findings.

Solvent	Temperature (°C)	Solubility (mg/mL)	Observations
Water	25		
Methanol	25		
Ethanol	25		
Isopropanol	25		
Acetonitrile	25		
Dichloromethane	25		
Chloroform	25		
Ethyl Acetate	25		
Tetrahydrofuran (THF)	25		
Acetone	25		
Toluene	25		
Hexanes	25		
Dimethyl Sulfoxide (DMSO)	25		
Dimethylformamide (DMF)	25		

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of **rac-N-Boc Anatabine** using the shake-flask method, a common technique in pharmaceutical sciences.

Objective: To determine the equilibrium solubility of **rac-N-Boc Anatabine** in a selection of solvents at a controlled temperature.

Materials:

- **rac-N-Boc Anatabine**

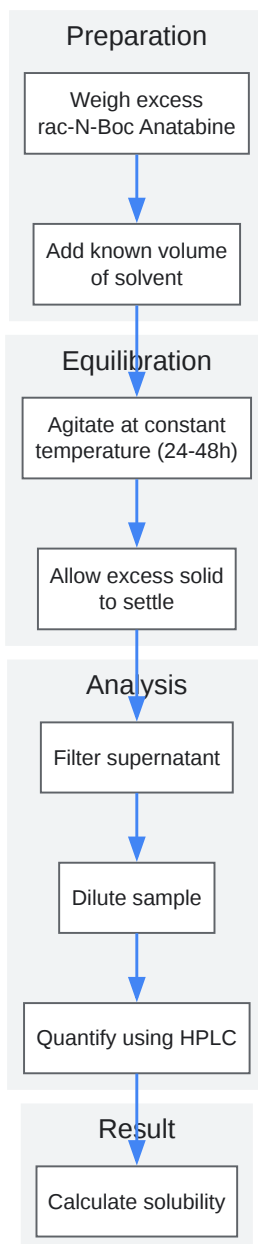
- Selected solvents (analytical grade)
- Vials with screw caps
- Orbital shaker or rotator in a temperature-controlled environment
- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for quantification

Procedure:

- Preparation: Add an excess amount of solid **rac-N-Boc Anatabine** to a vial. The excess solid is crucial to ensure that a saturated solution is achieved.
- Solvent Addition: Add a known volume of the selected solvent to the vial.
- Equilibration: Tightly cap the vial and place it in an orbital shaker set to a constant temperature (e.g., 25 °C). Allow the mixture to agitate for a sufficient period (typically 24-48 hours) to reach equilibrium.
- Phase Separation: After equilibration, allow the vial to stand undisturbed to let the excess solid settle.
- Sample Collection: Carefully withdraw a sample of the supernatant using a syringe.
- Filtration: Immediately filter the sample through a syringe filter to remove any undissolved solid particles.
- Dilution: Accurately dilute the filtered sample with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantification: Analyze the diluted sample using a validated analytical method, such as HPLC, to determine the concentration of **rac-N-Boc Anatabine**.

- Calculation: Calculate the solubility in mg/mL or other desired units based on the measured concentration and the dilution factor.

Workflow for Solubility Determination



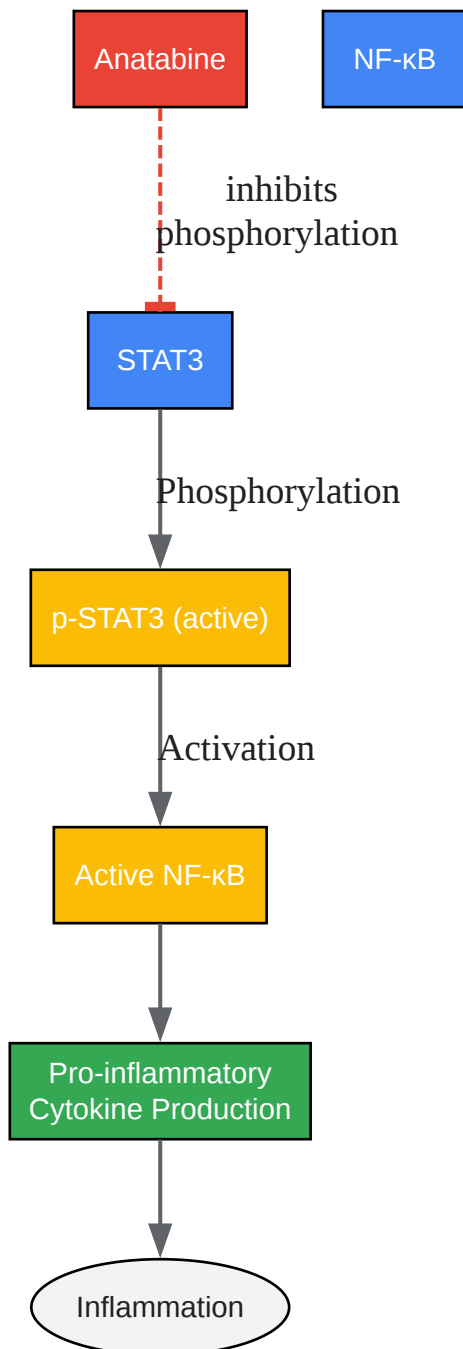
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Caption: A flowchart of the experimental workflow for determining the solubility of a compound.

Biological Context: Signaling Pathway of Anatabine

While **rac-N-Boc Anatabine** is a protected intermediate and its biological activity is not the primary focus of solubility studies, the parent compound, anatabine, has known anti-inflammatory properties. Anatabine has been shown to exert its effects by inhibiting key inflammatory signaling pathways.^[1] Specifically, it can inhibit the phosphorylation and activation of Signal Transducer and Activator of Transcription 3 (STAT3).^[1] This, in turn, can prevent the activation of Nuclear Factor-kappa B (NF-κB), a critical regulator of pro-inflammatory cytokine production.^[1]

Inhibitory Action of Anatabine on Pro-inflammatory Signaling

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Caption: The inhibitory effect of anatabine on the STAT3 and NF-κB signaling pathways.

This information is provided for contextual understanding of the parent molecule. The biological activity of **rac-N-Boc Anatabine** would need to be determined independently, likely after the removal of the Boc protecting group.

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References

- 1. qeios.com [qeios.com]
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